

Safe handling and storage of 3-((Dimethylamino)methyl)-5-methylhexan-2-one

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Compound of Interest

Compound Name: 3-((Dimethylamino)methyl)-5-methylhexan-2-one

Cat. No.: B1465102

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Welcome to the technical support guide for **3-((Dimethylamino)methyl)-5-methylhexan-2-one** (CAS No. 91342-74-4). This document is intended for researchers, scientists, and drug development professionals, providing essential information for its safe handling, storage, and use in experimental settings. As a key intermediate in various synthetic processes, including the production of Tetrabenazine, understanding its properties and handling requirements is paramount for ensuring experimental integrity and personnel safety.[\[1\]](#)[\[2\]](#)

Section 1: Compound Identification and Properties

This aminoketone is a colorless to light yellow liquid with a mild amine-like odor.[\[3\]](#)[\[4\]](#) It possesses dual reactivity due to the presence of both a carbonyl group and a tertiary amine, making it a versatile intermediate in organic synthesis.[\[3\]](#)

Property	Value	Source(s)
CAS Number	91342-74-4	[5][6][7]
Molecular Formula	C ₁₀ H ₂₁ NO	[4][5][6]
Molecular Weight	171.28 g/mol	[7][8]
Physical State	Liquid (at room temperature)	[4][7][9]
Appearance	Colorless to light yellow	[3][4]
Storage Temperature	2-8°C (Refrigerated)	[5][7][8][9]
Key Synonyms	3-[(Dimethylamino)methyl]-5-methyl-2-hexanone	[4][10]

Section 2: Frequently Asked Questions (FAQs)

Health and Safety

Q1: What are the primary health hazards associated with this compound?

A: This compound is classified under the Globally Harmonized System (GHS) with the following hazard statements:

- H302: Harmful if swallowed.[5][7][8]
- H315: Causes skin irritation.[5][7][8]
- H319: Causes serious eye irritation.[5][7][8]
- H335: May cause respiratory irritation.[5][7][8]

The signal word for this chemical is "Warning".[7][8] In practice, this means that direct contact with the skin or eyes will likely cause irritation, and inhalation of its vapors or aerosols can irritate the respiratory tract. Accidental ingestion is harmful and requires immediate medical attention.[5][10]

Q2: What Personal Protective Equipment (PPE) is mandatory for handling this liquid?

A: A risk assessment should always be conducted, but the minimum required PPE includes:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[5][6][10] This is crucial to prevent splashes from causing serious eye irritation.[5]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile or neoprene).[5][11] Gloves must be inspected for integrity before each use and proper removal technique should be followed to avoid skin contact.[5]
- Skin and Body Protection: A laboratory coat is required.[11] For tasks with a higher risk of splashing, impervious clothing or a chemical-resistant apron should be worn.[10]
- Respiratory Protection: All handling of the neat compound or its solutions should be performed inside a certified chemical fume hood to minimize inhalation exposure.[5] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.[12]

The causality is direct: the compound's irritant properties necessitate a physical barrier (PPE) to prevent contact with sensitive tissues like the eyes, skin, and respiratory tract.

Handling and Storage

Q3: What are the optimal storage conditions?

A: The compound should be stored in a refrigerator at 2-8°C.[7][8][9] The container must be kept tightly closed and stored in a dry, well-ventilated area.[10][13] This self-validating protocol ensures stability by minimizing exposure to air, moisture, and elevated temperatures, which could lead to degradation or unwanted side reactions.

Q4: Are there any known incompatibilities I should be aware of?

A: While specific reactivity data is limited, as a tertiary amine and ketone, it should be kept away from strong oxidizing agents, strong acids, and strong bases to prevent vigorous or uncontrolled reactions.[14]

Disposal

Q5: How should I dispose of waste containing this compound?

A: Waste material must be treated as hazardous. It should be disposed of by a licensed professional waste disposal service.[\[5\]](#)[\[10\]](#)[\[15\]](#) Do not dispose of it down the drain or in general waste.[\[5\]](#)[\[10\]](#) Contaminated packaging should be disposed of in the same manner as the unused product.[\[5\]](#)[\[10\]](#) Always adhere to all federal, state, and local environmental regulations.[\[10\]](#)

Section 3: Troubleshooting Guides

Scenario 1: Accidental Spill

An accidental spill requires a prompt and systematic response to mitigate exposure and prevent contamination. The appropriate response depends on the spill's scale.

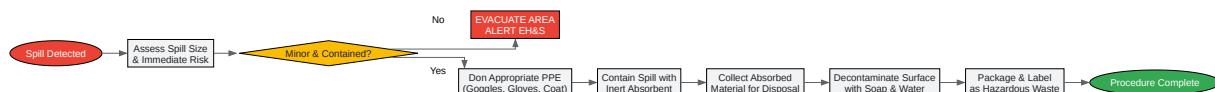
Immediate Steps for any Spill:

- Alert Personnel: Immediately notify others in the vicinity.[\[16\]](#)
- Assess the Situation: Evaluate the size of the spill and any immediate risks (e.g., proximity to ignition sources).[\[17\]](#)
- Evacuate if Necessary: For large or uncontained spills, evacuate the area and contact your institution's Environmental Health & Safety (EH&S) department.[\[16\]](#)[\[18\]](#)

Troubleshooting Protocol for a Minor, Contained Spill:

- Don PPE: Before cleanup, don the full mandatory PPE as described in the FAQ section (goggles, gloves, lab coat).[\[16\]](#)
- Containment: Prevent the liquid from spreading by creating a dike around the spill with an inert absorbent material like vermiculite, sand, or commercial spill pillows.[\[18\]](#)[\[19\]](#) Work from the outside in.[\[19\]](#)
- Absorption: Apply the absorbent material directly onto the spill until all the liquid is absorbed.[\[19\]](#)[\[20\]](#)
- Collection: Carefully scoop the absorbed material into a suitable, sealable container for hazardous waste.[\[17\]](#)[\[19\]](#)[\[20\]](#)

- Decontamination: Clean the spill surface thoroughly with soap and water.[16] For highly sensitive work, a secondary rinse with an appropriate solvent may be necessary, with the rinsate also collected as hazardous waste.
- Disposal: Label the waste container clearly and arrange for pickup through your institution's hazardous waste program.[20]
- Restock: Replace any used items from your spill kit.[16]



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Caption: Decision workflow for spill response.

Scenario 2: Suspected Compound Degradation

Issue: You observe that the normally colorless to light yellow liquid has developed a darker yellow or brownish tint, or your experimental results are inconsistent.

Causality: Discoloration can be an indicator of degradation or contamination, potentially from improper storage (e.g., exposure to air, light, or elevated temperatures) or the introduction of an impurity. This can alter the compound's reactivity and lead to unreliable experimental outcomes.

Troubleshooting Steps:

- Quarantine the Material: Do not use the suspect material. Clearly label it as "Suspect - Do Not Use" and segregate it from other stock.

- Verify Storage Conditions: Confirm that the material has been stored consistently at 2-8°C in a tightly sealed container. Check storage records if available.
- Analytical Confirmation (Optional): If critical, an analytical technique like NMR or LC-MS can be used to check the purity of the suspect material against a known standard or previous batch data.
- Resolution: If degradation is confirmed or suspected, dispose of the material following proper hazardous waste procedures.^{[5][10]} Obtain a fresh, unopened vial of the compound for subsequent experiments to ensure data integrity.

Section 4: Experimental Protocols

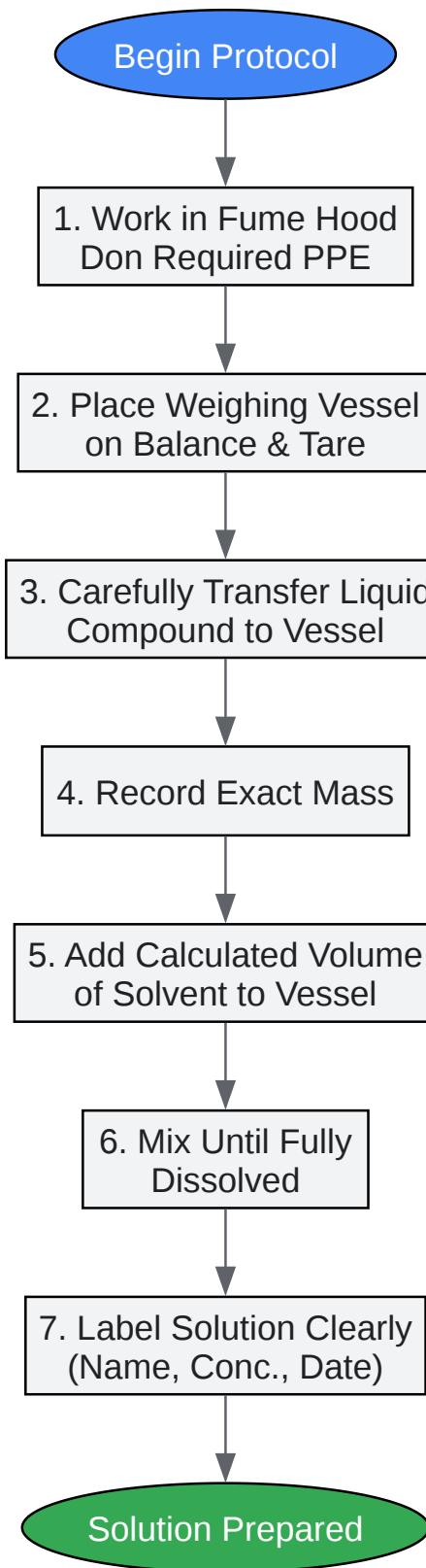
Protocol 1: Weighing and Preparing a Solution

This protocol ensures accurate measurement and safe handling when preparing a solution from the neat liquid compound. The entire procedure must be performed in a chemical fume hood.

Step-by-Step Methodology:

- Preparation: Assemble all necessary materials: the stock container of **3-((Dimethylamino)methyl)-5-methylhexan-2-one**, required PPE, a clean glass vial or flask, an analytical balance, a pipette or syringe, and the chosen solvent.
- Don PPE: Put on your lab coat, safety goggles, and chemical-resistant gloves.
- Tare Vessel: Place your empty vial or flask on the analytical balance and press the "tare" or "zero" button.
- Aliquot Compound: Carefully transfer the desired amount of the liquid compound into the tared vessel using a clean pipette or syringe. Avoid any drips or splashes.
- Record Mass: Seal the vessel and record the exact mass.
- Dissolution: Add the calculated volume of your desired solvent to the vessel.
- Mixing: Gently swirl or stir the mixture until the compound is fully dissolved.

- Labeling: Immediately label the prepared solution with the compound name, concentration, solvent, date, and your initials.



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Caption: Standard workflow for solution preparation.

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